

Structural Analysis & Application Guide: (R)-2-(pyrrolidin-3-yl)ethanol hydrochloride

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Compound of Interest

Compound Name: (R)-2-(pyrrolidin-3-yl)ethanol
hydrochloride

CAS No.: 1421010-54-9

Cat. No.: B1401912

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Executive Summary

(R)-2-(pyrrolidin-3-yl)ethanol hydrochloride (CAS: 664364-46-9) represents a critical chiral building block in modern drug discovery, particularly for fragment-based drug design (FBDD). Unlike its achiral or racemic counterparts, this specific enantiomer offers a defined 3D vector that is essential for optimizing ligand-protein binding interactions in kinase inhibitors and GPCR modulators.

This guide provides a rigorous structural analysis, detailing the synthesis, spectroscopic characterization, and quality control protocols required to validate this compound's identity and purity. We emphasize the differentiation between the 2-substituted and 3-substituted regioisomers—a common pitfall in library synthesis.

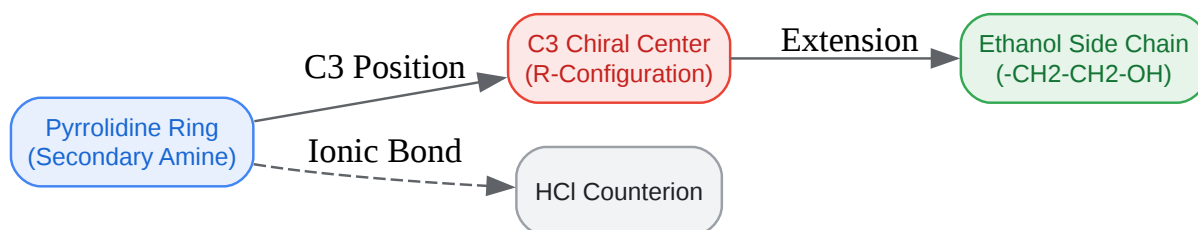
Chemical Identity & Stereochemistry[1]

The structural integrity of this compound relies on two key features: the regiochemistry of the ethanol side chain (position 3) and the absolute configuration of the chiral center (R).

Property	Specification
IUPAC Name	2-[(3R)-pyrrolidin-3-yl]ethanol hydrochloride
Common Name	(R)-3-(2-Hydroxyethyl)pyrrolidine HCl
CAS Number	664364-46-9
Molecular Formula	C ₆ H ₁₃ NO[1][2] · HCl
Molecular Weight	151.63 g/mol
Chiral Center	C3 (R-configuration)
Physical State	White to off-white hygroscopic solid

Structural Diagram & Connectivity

The following DOT diagram illustrates the core connectivity and the critical stereochemical center.



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Figure 1: Structural connectivity highlighting the C3 chiral center and salt formation.[3]

Synthesis & Impurity Profile

Understanding the synthesis is prerequisite to accurate analysis. The most robust route involves the reduction of chiral precursors, which dictates the impurity profile.

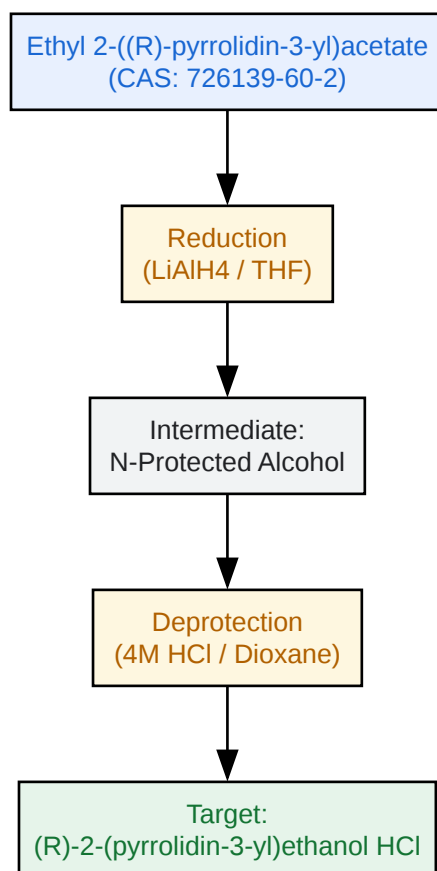
Primary Synthetic Route

The preferred industrial synthesis utilizes the reduction of Ethyl 2-((R)-pyrrolidin-3-yl)acetate (CAS: 726139-60-2).

- Starting Material: (R)-3-(Carboxymethyl)pyrrolidine derivatives (often Boc-protected).
- Reduction: Lithium Aluminum Hydride (LiAlH_4) or Borane-THF ($\text{BH}_3\cdot\text{THF}$) reduction of the ester/acid to the alcohol.
- Deprotection/Salt Formation: Removal of N-Boc group (if present) using HCl/Dioxane.

Critical Impurity Markers

- Regioisomer Contamination: Traces of the 2-substituted isomer (from impure starting material).
- Over-reduction: Ring opening (rare with mild conditions).
- Incomplete Reduction: Presence of the aldehyde intermediate or residual ester.



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Figure 2: Synthetic pathway from the ester precursor to the hydrochloride salt.

Spectroscopic Characterization

This section details the expected spectral data. As a salt, the amine protonation shifts signals significantly compared to the free base.

Nuclear Magnetic Resonance (¹H NMR)

Solvent: D₂O (Deuterium Oxide) is recommended to suppress the exchangeable NH and OH protons, simplifying the aliphatic region.

Expected Chemical Shifts (δ ppm, 400 MHz, D₂O):

Position	Type	Shift (approx)	Multiplicity	Integration	Assignment Logic
2-CH ₂	Ring	3.45 - 3.55	Multiplet	1H	Deshielded by N ⁺
2'-CH ₂	Ring	3.10 - 3.25	Multiplet	1H	Diastereotopic proton
5-CH ₂	Ring	3.30 - 3.45	Multiplet	2H	Adjacent to N ⁺
Side Chain α	O-CH ₂	3.60 - 3.70	Triplet	2H	Adjacent to Oxygen
3-CH	Methine	2.40 - 2.60	Multiplet	1H	Chiral center
4-CH ₂	Ring	1.70 - 1.90	Multiplet	1H	Shielded region
4'-CH ₂	Ring	2.10 - 2.25	Multiplet	1H	Diastereotopic
Side Chain β	C-CH ₂	1.60 - 1.75	Quartet/Mult	2H	Linker to ring

Diagnostic COSY Correlations:

- The 3-CH methine will show correlations to the Side Chain β protons and the ring 4-CH₂ protons. This connectivity proves the side chain is at position 3, not 2.

Mass Spectrometry (LC-MS)

- Ionization: ESI+ (Electrospray Ionization)
- Parent Ion $[M+H]^+$: m/z 116.11 (Calculated for $C_6H_{14}NO^+$)
- Fragmentation: Loss of water ($[M+H-18]^+ \approx 98.1$) is common for primary alcohols.

Analytical Protocols (SOPs)

Determination of Enantiomeric Excess (ee)

Standard C18 columns cannot separate enantiomers. A chiral stationary phase is required.

Methodology: Derivatization with Mosher's Acid Chloride Because primary amines can interfere with direct chiral HPLC, derivatization is often preferred for robustness.

- Sample Prep: React 5 mg of the HCl salt with (S)-(+)-MTPA-Cl (Mosher's acid chloride) in pyridine.
- Analysis: Analyze the resulting amide-ester diastereomers via achiral HPLC or ^{19}F NMR.
- Validation: The (R,S)-diastereomer (from R-substrate and S-reagent) will have a distinct chemical shift/retention time compared to the (S,S)-diastereomer.

Direct Chiral HPLC Method (Alternative):

- Column: Chiralpak IG or Chiralcel OZ-3 (immobilized selector required for amine tolerance).
- Mobile Phase: Hexane:Ethanol:Diethylamine (80:20:0.1). Note: DEA is crucial to sharpen the amine peak.
- Detection: UV at 210 nm (low wavelength required due to lack of chromophores).

Chloride Content Titration

To verify the stoichiometry of the salt (Mono-HCl vs. Di-HCl):

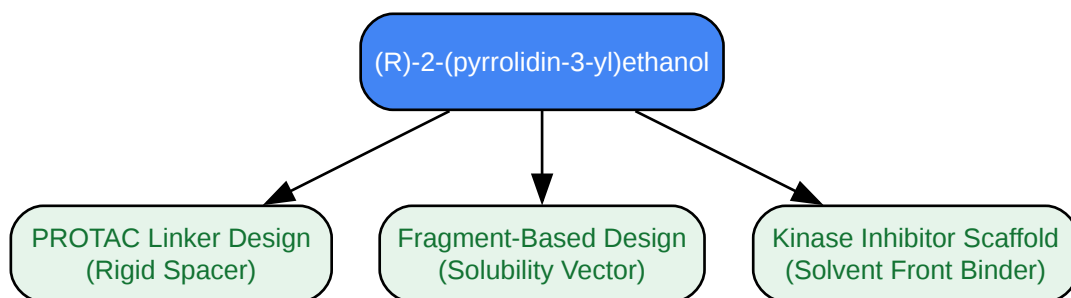
- Technique: Argentometric Titration ($AgNO_3$).

- Indicator: Potassium Chromate (Mohr's method) or Potentiometric endpoint.
- Target: ~23.3% Chloride by weight (Theoretical for Mono-HCl).

Functional Applications in Drug Discovery[1][6][7]

(R)-2-(pyrrolidin-3-yl)ethanol serves as a "warhead linker" or a solubility-enhancing scaffold.

- PROTAC Linkers: The hydroxyl group allows for etherification or esterification to attach E3 ligase ligands, while the pyrrolidine nitrogen attaches to the target protein ligand.
- Kinase Inhibitors: The pyrrolidine ring mimics the ribose ring of ATP or provides a rigid spacer in the solvent-exposed region of the binding pocket.
- GPCR Ligands: 3-substituted pyrrolidines are privileged structures in histamine H3 and dopamine receptor antagonists.



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Figure 3: Key application areas in medicinal chemistry.

References

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